

Application Notes and Protocols for Drought Monitoring Using TMPA Data

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Compound of Interest

Compound Name: *TMPA*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Drought is a recurring extreme climate event characterized by a deficit in precipitation over a prolonged period, leading to water shortages that impact various sectors, including agriculture, water resources, and ecosystems. Effective drought monitoring is crucial for early warning and mitigation. Satellite-based precipitation estimates provide a valuable data source for monitoring drought, especially in regions with sparse ground-based observation networks.

The Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) provides a long-term, high-resolution precipitation dataset that is widely used for hydrological and climatological studies, including drought monitoring. This document provides detailed application notes and protocols for utilizing **TMPA** data for drought assessment.

Data Overview: TRMM Multi-satellite Precipitation Analysis (TMPA)

The **TMPA** dataset is a product of the TRMM mission, which operated from 1997 to 2015. It combines data from multiple microwave and infrared satellite sensors to produce a quasi-global precipitation estimate. The data is available at a 0.25° x 0.25° spatial resolution and at various temporal resolutions, with the 3-hourly (3B42) and monthly (3B43) products being the most

commonly used for drought studies. The data is typically available in NetCDF (Network Common Data Form) or HDF (Hierarchical Data Format).

Quantitative Data Summary

The accuracy of **TMPA** data is a critical consideration for its application in drought monitoring. Numerous studies have validated **TMPA** precipitation estimates against ground-based rain gauge data. The following tables summarize the performance of **TMPA** products in comparison to rain gauge observations from various studies.

Product	Region	Time Scale	Correlation Coefficient (R)	Bias (mm)	Root Mean Square Error (RMSE) (mm)	Reference
TMPA 3B43	Caspian Sea Region, Iran	Annual	0.68	0.07	-	[1]
TMPA 3B42	Caspian Sea Region, Iran	Annual	0.21	-0.21	-	[1]
TMPA 3B42V7	Upper Blue Nile Basin, Ethiopia	Dekadal	0.48 (R ²)	< 1	-	[2]
TMPA 3B42	Southwest China	Monthly	Varies by elevation	Varies by elevation	Varies by elevation	[3]
TMPA 3B42	Tropical Indian Ocean	Daily	0.40 - 0.89	Overestimation	1 - 22	[4]

Table 1: Validation of **TMPA** Precipitation Data Against Rain Gauge Observations. This table presents a summary of statistical metrics from various studies comparing **TMPA** precipitation estimates with ground-based rain gauge data.

Drought Index	Region	Time Scale	Correlation with Gauge-based SPI	Remarks	Reference
SPI from TMPA 3B43	Singapore	Monthly	Good	Outperformed NCEP-CFSR in drought monitoring.	
SPI from TMPA 3B42/3B43	Southwest Iran	Multiple (1, 3, 6, 9, 12 months)	Good, best performance at SPI-6	Suitable for direct SPI computation for drought monitoring.	
SPI from TMPA	Hormozgan Province, Iran	Monthly	Correlated with SPEI	Spatial distribution of SPI was more uniform than SPEI.	[5]

Table 2: Performance of **TMPA**-derived Standardized Precipitation Index (SPI) in Drought Monitoring. This table summarizes the performance of SPI calculated from **TMPA** data in comparison with ground-based observations or other drought indices.

Experimental Protocols

This section provides detailed protocols for using **TMPA** data to monitor drought, from data acquisition to the generation of drought maps. The primary drought index discussed is the Standardized Precipitation Index (SPI), a widely used and versatile index for characterizing meteorological drought.

Protocol 1: TMPA Data Acquisition

- Navigate to the NASA Goddard Earth Sciences Data and Information Services Center (GES DISC) website. This is the primary archive for TRMM data.
- Select the desired **TMPA** product. For drought monitoring, the monthly product (3B43) is often a suitable choice due to its temporal aggregation. The 3-hourly product (3B42) can also be used and aggregated to a monthly scale.
- Define the spatial and temporal extent of your study area and period. Use the provided tools to select the geographic bounding box and the start and end dates for your data request. A long-term record (ideally >30 years) is recommended for robust SPI calculation.
- Choose the output format. NetCDF is a common and recommended format for scientific data analysis.
- Download the data. You will receive a list of files corresponding to your selection.

Protocol 2: Preprocessing of TMPA NetCDF Data using Python

This protocol outlines the steps to preprocess the downloaded **TMPA** NetCDF files using Python libraries such as xarray and netCDF4.

- Set up your Python environment: Ensure you have the necessary libraries installed:
- Load the NetCDF dataset: Use xarray to open and inspect the contents of a single NetCDF file.
- Extract the precipitation variable: Identify the precipitation variable from the dataset structure (e.g., 'precipitation', 'pcp').
- Handle time dimension: Ensure the time dimension is correctly formatted and set as the primary time coordinate.
- Clip data to the area of interest (AOI): If the downloaded data covers a larger area than your study region, you can clip it using latitude and longitude bounds.

- Aggregate to monthly totals (if using 3-hourly data): If you downloaded the 3B42 product, you will need to aggregate the 3-hourly data to monthly totals.
- Save the preprocessed data: Save the cleaned and prepared data to a new NetCDF file for further analysis.

Protocol 3: Calculation of the Standardized Precipitation Index (SPI)

The SPI is calculated by fitting a probability distribution (typically the Gamma distribution) to the long-term precipitation record for a given location and time scale. This is then transformed into a standard normal distribution. A positive SPI value indicates wetter than average conditions, while a negative value indicates drier than average conditions.

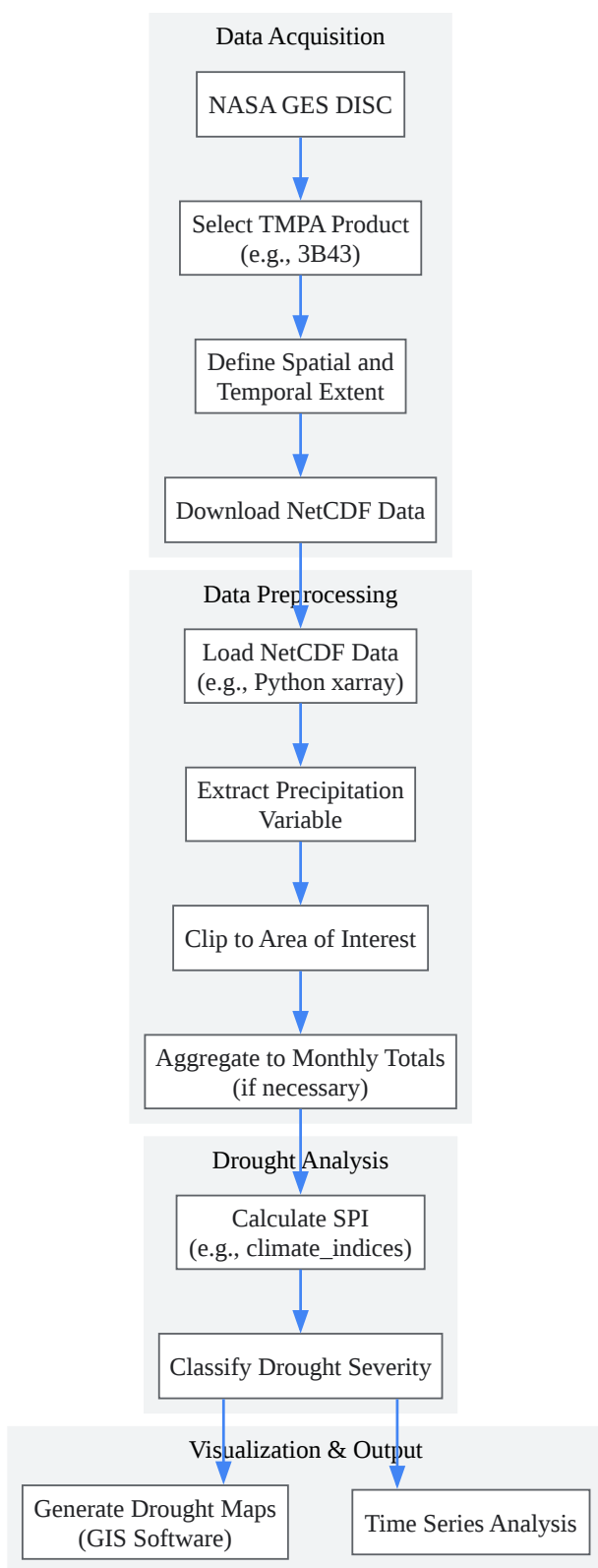
Using a Python Package (climate_indices):

- Install the climate_indices package:
- Prepare your data: Ensure your preprocessed monthly precipitation data is in a NetCDF file with correctly defined time, latitude, and longitude dimensions.
- Run the SPI calculation from the command line: The climate_indices package provides a command-line tool for easy calculation.
 - --index spi: Specifies the Standardized Precipitation Index.
 - --periodicity monthly: Indicates that the input data is monthly.
 - --netcdf_precip: Path to your preprocessed **TMPA** data.
 - --var_name_precip: The name of the precipitation variable in your NetCDF file.
 - --output_file_base: The base name for the output files.
 - --scales 3 6 12: The time scales (in months) for which to calculate the SPI.
 - --calibration_start_year and --calibration_end_year: The period to be used for fitting the probability distribution.

The output will be NetCDF files containing the calculated SPI values for each specified time scale. These can then be visualized in GIS software to create drought maps.

Mandatory Visualizations

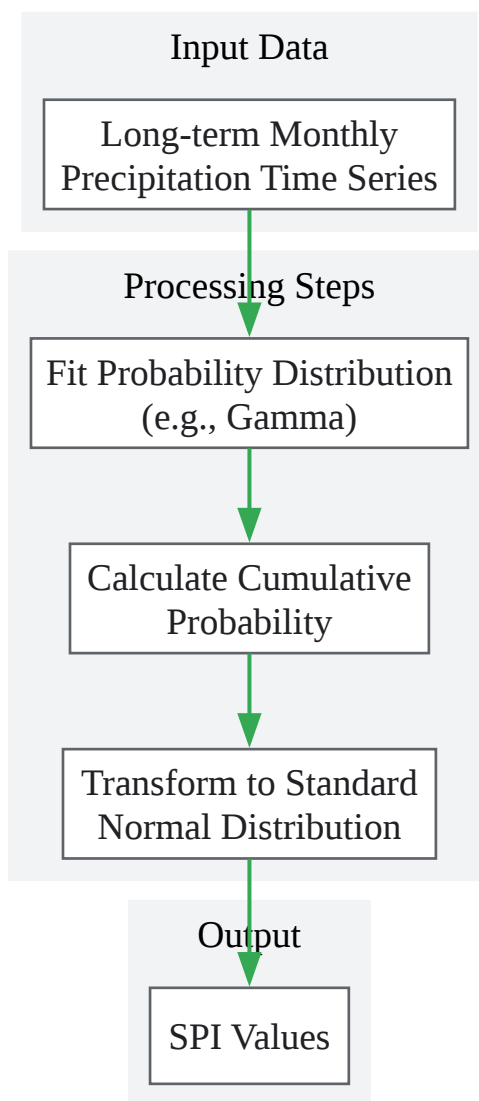
Workflow for Drought Monitoring using TMPA Data



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Caption: Workflow for drought monitoring using **TMPA** data.

Logical Relationship of SPI Calculation



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Caption: Logical steps in the calculation of the Standardized Precipitation Index (SPI).

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